



# Application Note: Biomarker-Guided Patient Selection for NXP800 Therapy

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### Introduction

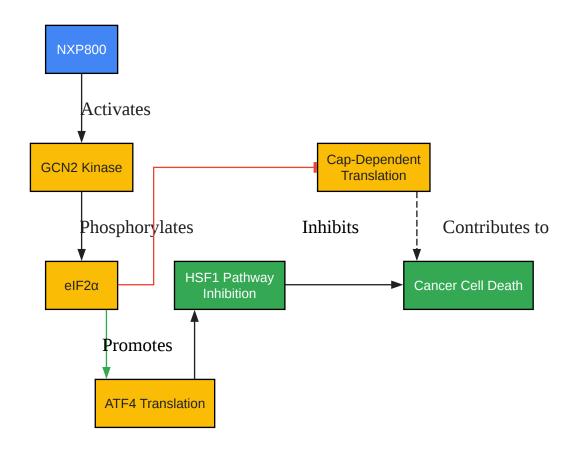
NXP800 is a novel, first-in-class, orally administered small molecule inhibitor that targets the Heat Shock Factor 1 (HSF1) signaling pathway.[1][2][3] Discovered through a phenotypic screen, NXP800 functions as an activator of the GCN2 kinase, a key component of the Integrated Stress Response (ISR).[4][5][6] The activation of GCN2 by NXP800 leads to the phosphorylation of eukaryotic initiation factor 2 alpha (eIF2α), which in turn selectively increases the translation of Activating Transcription Factor 4 (ATF4) while globally inhibiting cap-dependent translation.[5] This chronic activation of the ISR is particularly cytotoxic to cancer cells that exhibit specific genetic vulnerabilities, creating a targeted therapeutic opportunity.[5]

Preclinical and clinical studies have demonstrated that tumors with loss-of-function mutations in the AT-rich interactive domain-containing protein 1A (ARID1A) gene are particularly sensitive to NXP800.[4][7][8][9] ARID1A is a critical component of the SWI/SNF chromatin remodeling complex and acts as a tumor suppressor. Its deficiency, prevalent in certain cancers like ovarian clear cell carcinoma and endometrioid ovarian carcinoma, creates a dependency that can be exploited by NXP800.[2][6] Consequently, ARID1A mutation status has emerged as the primary predictive biomarker for patient selection in ongoing clinical trials.[4][10] This document provides detailed protocols for the identification of this biomarker and for monitoring the pharmacodynamic effects of NXP800.



## **NXP800** Mechanism of Action

**NXP800** exerts its anticancer effects by activating the GCN2-eIF2 $\alpha$ -ATF4 axis of the Integrated Stress Response, leading to selective cytotoxicity in vulnerable cancer cells.



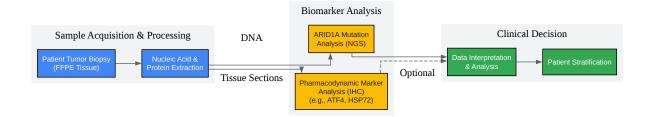
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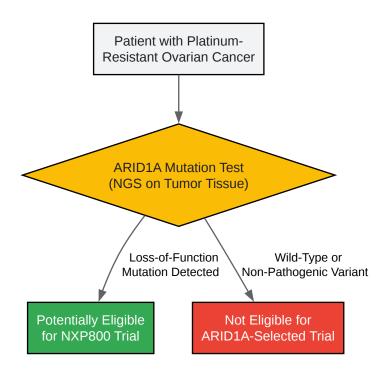
Caption: NXP800 signaling pathway. (Within 100 characters)

## **Biomarker Analysis Workflow**

The patient selection process involves molecular analysis of tumor tissue to identify ARID1A mutations and, optionally, to assess pharmacodynamic markers post-treatment.







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